

2-Furonitrile: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Furonitrile

Cat. No.: B073164

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2-Furonitrile** (CAS No. 617-90-3). The following sections detail the hazards, protective measures, and emergency procedures necessary for the safe use of this compound in a laboratory setting. All quantitative data is summarized in tables for clarity, and key procedures are illustrated with diagrams.

Hazard Identification and Classification

2-Furonitrile is a flammable liquid and vapor that is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2][3][4]} It causes serious eye damage.^{[1][2][4]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapour.[1][2]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1][2][4]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.[1][2][4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[1][2][4]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[1][2][4]

Table 2: Signal Word and Pictograms

Signal Word	Pictograms
Danger[2]	Flame, Corrosion, Exclamation Mark

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Furonitrile** is crucial for safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value
Appearance	Colorless to light yellow liquid[1][5][6]
Molecular Formula	C5H3NO[1][4]
Molecular Weight	93.08 g/mol [1][4]
Boiling Point	146 - 148 °C[1][5]
Melting Point	147 - 148 °C[1]
Flash Point	35 °C (95 °F) - closed cup[1][5]
Density	1.064 g/mL at 25 °C
Water Solubility	Slightly soluble in water.[3] Soluble in most common organic solvents.[3]

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and prevent accidents.

Safe Handling

- Ventilation: Use only outdoors or in a well-ventilated area.[1][2][3] Handling should be performed in a well-ventilated place.[2][3][7]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[1][2][3]
- Hygiene: Do not eat, drink, or smoke when using this product.[1][2][3] Wash hands thoroughly after handling.[1][2][3]
- Fire Prevention: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][2][3] Use non-sparking tools.[2][3] Take action to prevent static discharges by grounding and bonding containers and receiving equipment.[1][2][3]
- General Precautions: Avoid contact with skin and eyes.[1][3] Avoid inhalation of vapor or mist.[1]

Storage

- Conditions: Store in a well-ventilated place.[1][2][3] Keep the container tightly closed in a dry and cool place.[1][2][3]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are critical for preventing exposure.

Table 4: Exposure Controls and Personal Protective Equipment

Control	Specification
Engineering Controls	Handle in a well-ventilated area.[2][3] Use a local exhaust if dust or aerosol will be generated.[7]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1][2] A face shield may be required in situations with a risk of splashing.[1][8]
Skin Protection	Handle with chemical-resistant gloves (e.g., nitrile, neoprene, butyl rubber).[1][9] Wear impervious protective clothing, such as a lab coat or a chemical-resistant suit.[1][2][7]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter cartridge (e.g., type ABEK (EN14387)).

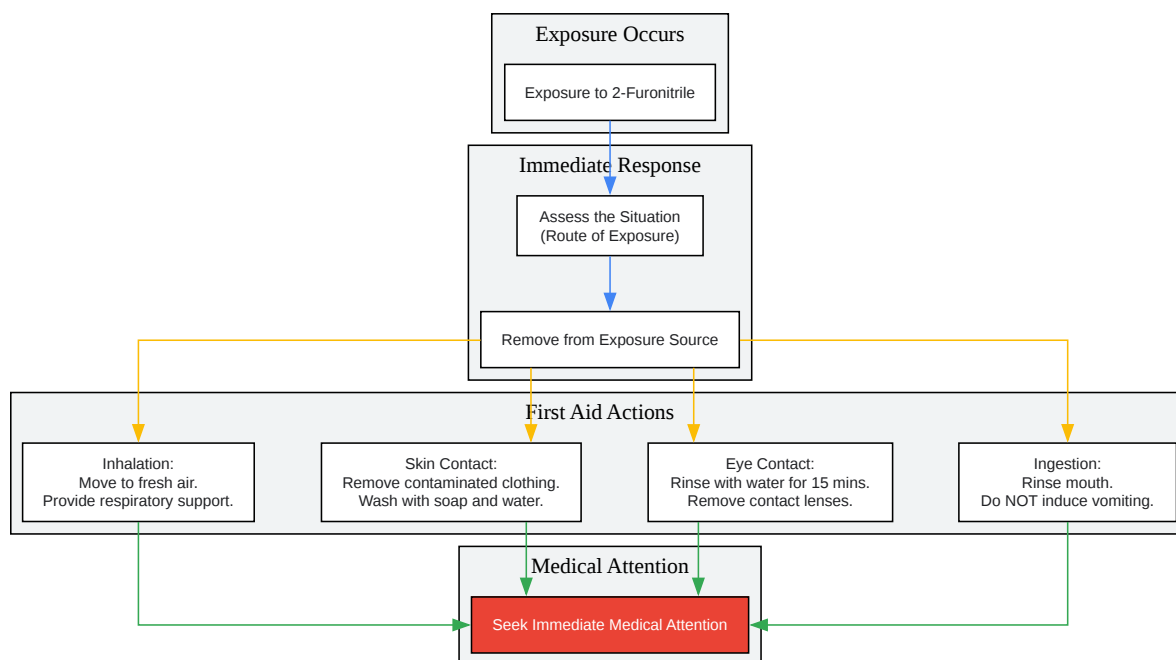
First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 5: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration.[1][2][10] Seek medical attention immediately.[2][5]
Skin Contact	Take off immediately all contaminated clothing. [2][3] Wash the affected area with plenty of soap and water.[1][2][10] Seek medical attention.[1][2]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[1][2][3] Seek medical attention immediately.[5]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[1][2] Never give anything by mouth to an unconscious person.[1] Seek medical attention immediately.[2]

Below is a diagram illustrating the general first aid workflow.



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First Aid Response Workflow for **2-Furonitrile** Exposure.

Fire-Fighting Measures

2-Furonitrile is a flammable liquid, requiring specific fire-fighting measures.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][5]
- Specific Hazards: Hazardous decomposition products include carbon oxides, nitrogen oxides (NO_x), and hydrogen cyanide.[1][5] Vapors may form explosive mixtures with air and can

travel to an ignition source and flash back.[5]

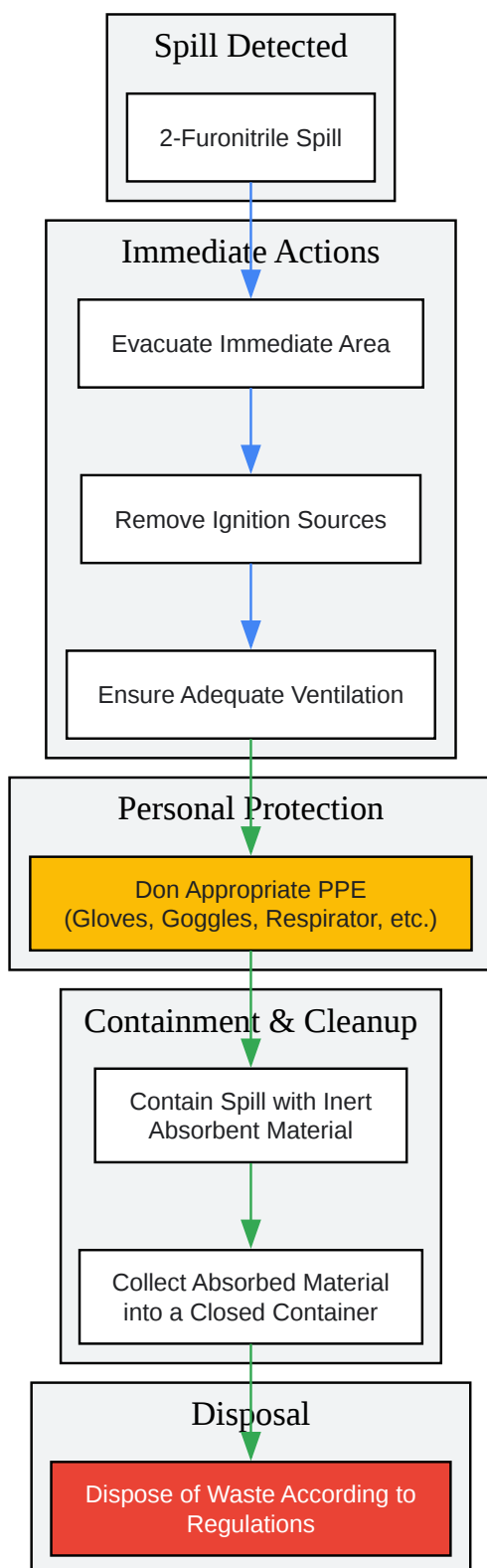
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][5]
- Further Information: Use water spray to cool unopened containers.[1]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Use personal protective equipment, including respiratory protection.[1] Avoid breathing vapors, mist, or gas.[1][2] Ensure adequate ventilation.[1][2]
- Emergency Procedures: Evacuate personnel to a safe area.[1][2] Remove all sources of ignition.[1][5]
- Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[5] Keep in suitable, closed containers for disposal.[5]

The following diagram outlines the logical workflow for responding to a **2-Furonitrile** spill.



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Workflow for Responding to a **2-Furonitrile** Spill.

Toxicological Information

2-Furonitrile is classified as acutely toxic. The primary routes of exposure are inhalation, ingestion, and skin absorption. Symptoms of exposure can include irritation to the eyes, nose, and throat, headache, dizziness, and nausea.[11]

Disposal Considerations

Dispose of **2-Furonitrile** and its containers in accordance with local, regional, and national regulations.[2][5] Do not empty into drains.[5]

This guide is intended to provide comprehensive safety and handling information for **2-Furonitrile**. It is imperative that all users of this chemical are thoroughly familiar with its hazards and follow all recommended safety procedures. Always consult the most up-to-date Safety Data Sheet (SDS) before use.

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